

Technical Support Center: Synthesis of 3-Chloro-7-bromo-4-hydroxyquinoline

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Compound of Interest

Compound Name: 3-Chloro-7-bromo-4-hydroxyquinoline

CAS No.: 1203579-13-8

Cat. No.: B598894

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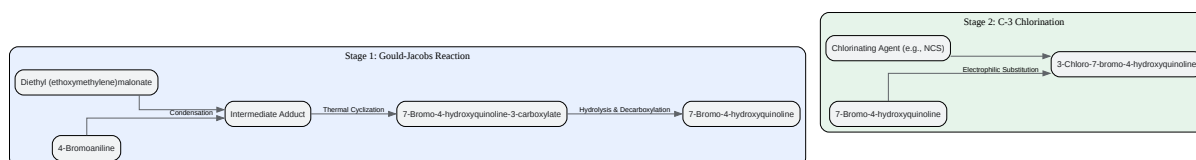
Welcome to the technical support center for the synthesis of **3-Chloro-7-bromo-4-hydroxyquinoline**. This guide is designed for researchers, scientists, and professionals in drug development. Here, we provide in-depth troubleshooting advice and frequently asked questions to help you navigate the complexities of this synthesis and improve your product yield and purity. Our approach is grounded in established chemical principles and field-tested experience.

I. Overview of the Synthetic Pathway

The synthesis of **3-Chloro-7-bromo-4-hydroxyquinoline** typically proceeds in a two-stage process. The first stage involves the formation of the 7-bromo-4-hydroxyquinoline core, commonly achieved through a Gould-Jacobs reaction. This is followed by a selective chlorination at the C-3 position. Understanding the nuances of each stage is critical for troubleshooting.

II. Visualizing the Workflow

A clear understanding of the reaction sequence is paramount. The following diagram outlines the key transformations in the synthesis of **3-Chloro-7-bromo-4-hydroxyquinoline**.



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